

fundamental properties of single-crystal Cesium orthovanadate

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Compound of Interest

Compound Name: Cesium orthovanadate

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An In-depth Technical Guide to the Fundamental Properties of Single-Crystal Cesium Vanadate ($\text{Cs}_2\text{V}_3\text{O}_8$)

Introduction

Cesium vanadate, specifically the single-crystal form of $\text{Cs}_2\text{V}_3\text{O}_8$, has garnered interest within the scientific community due to its intriguing structural and physical properties. This technical guide provides a comprehensive overview of the fundamental characteristics of single-crystal $\text{Cs}_2\text{V}_3\text{O}_8$, including its crystal structure, thermal, magnetic, and electrical properties. The information is tailored for researchers, scientists, and professionals in materials science and related fields.

Crystal Structure and Synthesis

Single-crystal $\text{Cs}_2\text{V}_3\text{O}_8$ belongs to the fresnoite-type structural family and possesses a noncentrosymmetric polar space group, $P4bm$.^{[1][2]} Its structure is characterized by a two-dimensional layered arrangement of corner-sharing V^{5+}O_4 and V^{4+}O_5 polyhedra, with cesium cations situated between these layers.^{[1][2]} This alignment of polyhedra results in a macroscopic polarity along the c-axis.^[1]

Crystallographic Data

The crystallographic parameters for single-crystal $\text{Cs}_2\text{V}_3\text{O}_8$ are summarized in the table below.

Property	Value
Chemical Formula	$\text{Cs}_2\text{V}_3\text{O}_8$
Crystal System	Tetragonal
Space Group	P4bm
Lattice Parameter (a)	8.9448(4) Å
Lattice Parameter (c)	6.0032(3) Å
Unit Cell Volume (V)	480.31(4) Å ³
Formula Units per Cell (Z)	2

Experimental Protocols: Synthesis of Single-Crystal $\text{Cs}_2\text{V}_3\text{O}_8$

Single crystals of $\text{Cs}_2\text{V}_3\text{O}_8$ can be synthesized via a two-step hydrothermal method.[\[3\]](#)

Step 1: Preparation of Vanadyl Oxalate Precursor

- An aqueous solution of Vanadium pentoxide (V_2O_5) and oxalic acid is prepared.
- The solution is placed in an autoclave and heated to 150 °C for 12 hours.

Step 2: Hydrothermal Synthesis of $\text{Cs}_2\text{V}_3\text{O}_8$

- Cesium carbonate (Cs_2CO_3) is added to the precursor solution from Step 1.
- The resulting mixture is sealed in an autoclave and heated to 150 °C for 24 hours.
- After the reaction, the autoclave is cooled to room temperature, yielding single crystals of $\text{Cs}_2\text{V}_3\text{O}_8$.

Physical and Chemical Properties

The fundamental properties of single-crystal $\text{Cs}_2\text{V}_3\text{O}_8$ have been investigated through various characterization techniques.

Thermal and Magnetic Properties

While detailed thermal expansion data is not readily available, thermal properties have been characterized.^{[1][2]} The magnetic properties indicate that $\text{Cs}_2\text{V}_3\text{O}_8$ exhibits short-range antiferromagnetic ordering at approximately 7 K.^{[1][2]}

Property	Value
Pyroelectric Coefficient	$-2.0 \mu\text{C m}^{-2} \text{K}^{-1}$
Effective Magnetic Moment (V^{4+})	$1.78 \mu\text{B}$
Magnetic Ordering Temperature	$\sim 7 \text{ K}$

Electrical Properties

Frequency-dependent polarization measurements have shown that $\text{Cs}_2\text{V}_3\text{O}_8$ is not ferroelectric.^{[1][2]} Studies on the DC electrical conductivity of a related compound, CsVO_3 , indicate a sharp change in conductivity at its phase transition temperature, with an exponential increase in the ferroelectric region.^[4] For CsVO_3 , the conductivity below the transition temperature is of a mixed ionic-electronic type.^[4]

Experimental Protocols: Characterization

Single-Crystal X-ray Diffraction (SC-XRD):

- A suitable single crystal of $\text{Cs}_2\text{V}_3\text{O}_8$ is mounted on a goniometer.
- The crystal is irradiated with a monochromatic X-ray beam.
- Diffraction patterns are collected at various crystal orientations.
- The collected data is processed to determine the crystal structure, space group, and lattice parameters.

Pyroelectric Measurements:

- A thin, polished single crystal is coated with conductive electrodes on opposite faces perpendicular to the polar axis.

- The crystal is subjected to a controlled temperature ramp.
- The resulting pyroelectric current is measured as a function of temperature using an electrometer.
- The pyroelectric coefficient is calculated from the measured current and the rate of temperature change.

Magnetic Susceptibility Measurements:

- A single crystal is placed in a magnetometer (e.g., a SQUID magnetometer).
- The magnetic moment of the sample is measured as a function of temperature and applied magnetic field.
- The magnetic susceptibility is calculated from the measured magnetic moment.

Conclusion

Single-crystal Cesium Vanadate ($\text{Cs}_2\text{V}_3\text{O}_8$) presents a unique combination of a noncentrosymmetric crystal structure with pyroelectric and antiferromagnetic properties. The established hydrothermal synthesis route provides a reliable method for obtaining high-quality single crystals for further investigation. The data and experimental protocols summarized in this guide offer a solid foundation for researchers and scientists to explore the potential applications of this material in various technological fields. Further research into its optical and detailed thermal properties would provide a more complete understanding of this fascinating material.

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